

A Technical Guide to the Physical Properties of 2-Naphthoyl Chloride

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Compound of Interest

Compound Name: 2-Naphthoyl chloride

Cat. No.: B145925

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Naphthoyl chloride** (CAS No. 2243-83-6). The information herein is intended to support research, development, and quality control activities involving this versatile chemical intermediate. Data is presented in a clear, tabular format, and standardized experimental protocols for determining key physical properties are detailed.

Core Physical and Chemical Properties

2-Naphthoyl chloride is an aromatic acyl chloride derived from naphthalene.[1] At room temperature, it typically appears as a white to gray or brown crystalline solid.[2][3] Its chemical structure, featuring a naphthalene ring attached to a carbonyl chloride group, makes it a highly reactive compound, particularly susceptible to hydrolysis.[1][2] This reactivity is fundamental to its utility in organic synthesis.[4]

Quantitative Physical Data

The following table summarizes the key physical properties of **2-Naphthoyl chloride**.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₇ ClO	[5]
Molecular Weight	190.63 g/mol	[6]
Melting Point	50-54 °C	[3]
Boiling Point	160-162 °C at 11 mmHg	[3]
Appearance	White to gray or brown crystalline solid	[2][3]
Solubility	Soluble in organic solvents such as dichloromethane and ether; insoluble in water (reacts)	[1]

Experimental Protocols

Detailed methodologies for the determination of the primary physical properties of **2-Naphthoyl chloride** are outlined below. These protocols are based on standard laboratory practices for organic compounds.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a solid compound.[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small sample of **2-Naphthoyl chloride** is finely ground using a mortar and pestle to ensure uniform heat distribution.[8]
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, creating a compact column of 1-2 mm in height.[9]
- **Initial Determination (Rapid Heating):** The loaded capillary tube is placed in the heating block of the melting point apparatus. A rapid heating rate (approximately 10-20 °C per minute) is used to quickly determine an approximate melting range.[10]
- **Accurate Determination (Slow Heating):** A fresh sample is prepared and placed in the apparatus. The temperature is rapidly brought to about 20 °C below the approximate melting point observed in the initial determination. The heating rate is then reduced to 1-2 °C per minute.[11]
- **Observation and Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the last crystal melts (T2) are recorded. The melting point is reported as the range T1-T2.[9] For a pure substance, this range is typically narrow (0.5-1 °C).[11]

Boiling Point Determination (Thiele Tube Method for Solids)

For solids with a boiling point that can be determined without decomposition, a micro boiling point method is suitable.

Apparatus:

- Thiele tube
- High-boiling point oil (e.g., mineral oil or silicone oil)
- Thermometer
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Bunsen burner or other heat source
- Clamp and stand

Procedure:

- **Sample Preparation:** A small amount of **2-Naphthoyl chloride** is placed in the small test tube.
- **Apparatus Assembly:** The test tube is attached to the thermometer with a rubber band such that the bottom of the test tube is level with the thermometer bulb. A capillary tube, with its open end down, is placed inside the test tube containing the sample.[\[12\]](#)
- **Heating:** The thermometer and test tube assembly are clamped and lowered into the Thiele tube containing the heating oil, ensuring the sample is below the oil level. The side arm of the Thiele tube is gently heated.[\[12\]](#)
- **Observation:** As the temperature rises, air trapped in the capillary tube will slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[\[12\]](#)
- **Recording the Boiling Point:** Heating is discontinued, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[12\]](#) The barometric pressure should also be recorded as the boiling point is pressure-dependent.

Solubility Determination

This procedure determines the solubility of **2-Naphthoyl chloride** in various solvents, providing insight into its polarity.

Apparatus:

- Small test tubes
- Graduated pipettes or cylinders

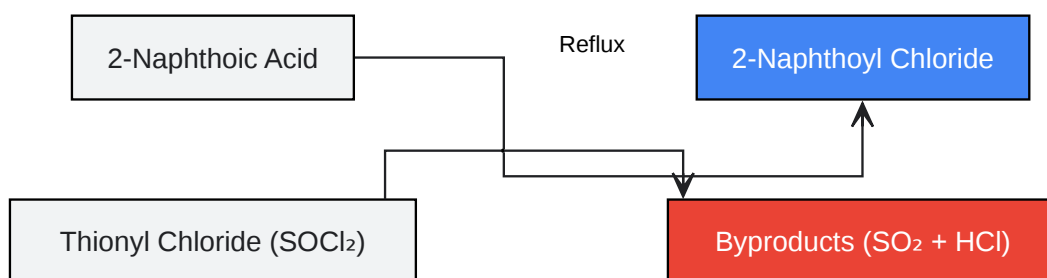
- Vortex mixer or stirring rods
- A range of solvents (e.g., water, toluene, dichloromethane, ether)

Procedure:

- Sample and Solvent Measurement: Approximately 25 mg of **2-Naphthoyl chloride** is placed into a small test tube.[\[13\]](#)
- Solvent Addition: 0.75 mL of the selected solvent is added to the test tube.[\[13\]](#)
- Mixing: The mixture is agitated vigorously for 10-20 seconds using a vortex mixer or by flicking the test tube.[\[14\]](#)
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved. If the solid is no longer visible and a single clear phase is present, the compound is considered soluble. If solid remains or the solution is cloudy, it is considered insoluble or partially soluble.[\[14\]](#)
- Reactivity Note: When testing solubility in water, it is crucial to observe for any signs of a chemical reaction, such as the evolution of gas (HCl fumes) or the formation of a new solid (2-naphthoic acid), as **2-Naphthoyl chloride** hydrolyzes in water.[\[1\]](#)[\[2\]](#)

Synthesis Pathway

2-Naphthoyl chloride is typically synthesized from 2-naphthoic acid. The following diagram illustrates this common synthetic route.



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Caption: Synthesis of **2-Naphthoyl Chloride** from 2-Naphthoic Acid.

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